

# "CAS number 36093-85-3 solubility data"

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

|                |                                                           |
|----------------|-----------------------------------------------------------|
| Compound Name: | Sodium 4-[[2,4-diaminopteridin-6-yl)methyl]amino}benzoate |
| CAS No.:       | 100929-45-1                                               |
| Cat. No.:      | B010747                                                   |

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An In-Depth Technical Guide to the Solubility of 4-Aminodeoxopteroic Acid (CAS Number: 36093-85-3)

## Abstract

This technical guide provides a comprehensive overview of the solubility of 4-Aminodeoxopteroic Acid (CAS Number: 36093-85-3). It begins by clarifying the chemical identity of this compound, addressing and correcting a noted discrepancy in public databases where this CAS number has been erroneously associated with Monolinuron. Due to a lack of publicly available quantitative solubility data for 4-Aminodeoxopteroic Acid, this guide focuses on the experimental determination of this critical physicochemical property. We present a detailed, field-proven protocol for the equilibrium solubility assessment via the shake-flask method, which is considered the gold standard. Additionally, a high-throughput kinetic solubility assay is described for early-stage discovery applications. The theoretical underpinnings of solubility, particularly the influence of pH on ionizable compounds like 4-Aminodeoxopteroic Acid, are discussed to provide a robust framework for experimental design and data interpretation. This guide is intended for researchers, scientists, and drug development professionals engaged in the characterization of this and similar molecules.

## Introduction and Compound Identification

The compound assigned CAS Number 36093-85-3 is 4-Aminodeoxopteroic Acid, with the chemical structure 4-(((2,4-Diaminopteridin-6-yl)methyl)amino)benzoic acid.[1][2][3][4] It is an intermediate in the synthesis of the folic acid antagonist, Aminopterin.[5][6] It is critical to note that some databases have incorrectly associated CAS number 36093-85-3 with the herbicide Monolinuron. Authoritative chemical registries confirm that the correct CAS number for Monolinuron is 1746-81-2. This guide will exclusively focus on the solubility of 4-Aminodeoxopteroic Acid.

Solubility is a fundamental physicochemical property that profoundly influences a compound's behavior in both in vitro and in vivo systems. For drug development professionals, understanding a compound's solubility is paramount as it affects everything from the reliability of bioassay results to oral bioavailability and formulation strategies.[7][8][9][10] Poor aqueous solubility can be a significant impediment in the drug discovery and development pipeline.

The molecular structure of 4-Aminodeoxopteroic Acid, featuring a carboxylic acid group and multiple basic amino groups on the pteridine ring, suggests that its solubility will be highly dependent on the pH of the surrounding medium. The solubility of such ionizable compounds is typically at its lowest at the isoelectric point (pI) and increases as the pH moves away from the pI, due to the formation of more soluble salt forms. While specific pKa values for 4-Aminodeoxopteroic Acid are not readily available in the literature, the presence of these functional groups necessitates a thorough evaluation of solubility across a physiologically relevant pH range.

Given the scarcity of published quantitative solubility data for 4-Aminodeoxopteroic Acid, this guide will provide the detailed methodologies required to determine this crucial parameter.

## Principles of Solubility Determination

Two primary types of solubility are often measured in drug discovery and development: thermodynamic and kinetic solubility.

- **Thermodynamic Solubility:** This is the true equilibrium solubility, representing the maximum concentration of a compound that can be dissolved in a solvent under conditions of thermodynamic equilibrium. It is a critical parameter for pre-formulation and late-stage

development. The "shake-flask" method is the gold-standard for determining thermodynamic solubility.[\[11\]](#)[\[12\]](#)

- **Kinetic Solubility:** This measures the concentration of a compound at the point of precipitation from a solution that was initially prepared from a stock solution in an organic solvent (typically DMSO).[\[7\]](#)[\[13\]](#)[\[14\]](#) It is a high-throughput method often used in the early stages of drug discovery for ranking and prioritizing compounds.[\[13\]](#)[\[14\]](#)

## Experimental Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

The shake-flask method remains the most reliable for determining equilibrium solubility.[\[11\]](#)[\[12\]](#)

The causality behind this protocol is to ensure that the system reaches a true equilibrium between the undissolved solid and the saturated solution, providing a definitive solubility value under the tested conditions.

### Materials and Reagents

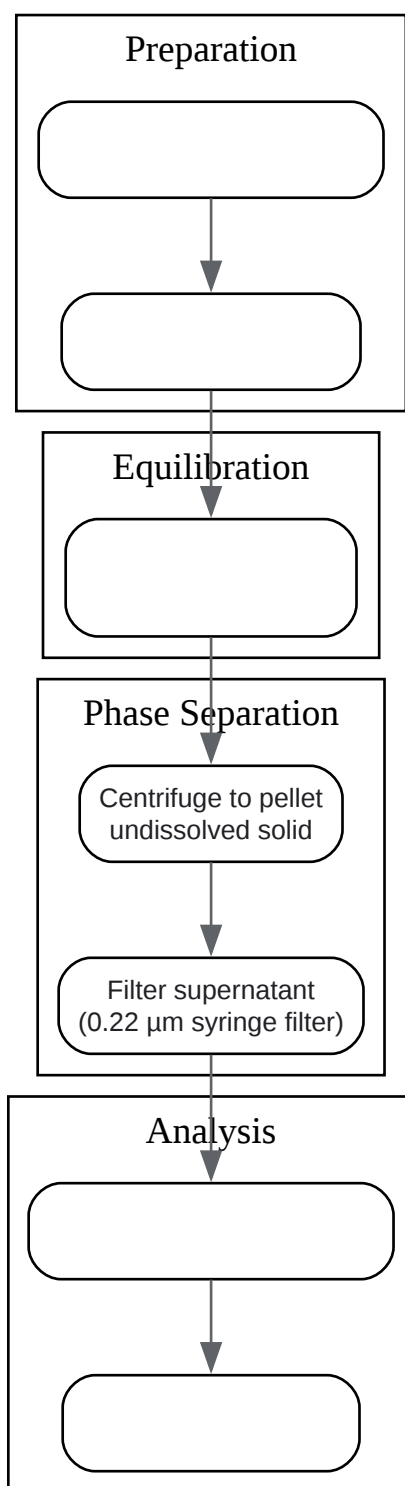
- 4-Aminodeoxopteroic Acid (solid form, purity >95%)
- Phosphate-buffered saline (PBS), pH 7.4
- Biologically relevant buffers (e.g., citrate buffer for pH 3.0, acetate buffer for pH 5.0)
- High-purity water
- Acetonitrile (HPLC grade)
- Formic acid (for mobile phase)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PVDF)

- HPLC system with UV detector or LC-MS/MS

## Step-by-Step Methodology

- **Preparation of Buffers:** Prepare a series of aqueous buffers covering a physiologically relevant pH range (e.g., pH 3.0, 5.0, 7.4). The use of well-defined buffer systems is critical as the solubility of ionizable compounds is pH-dependent.[\[8\]](#)
- **Addition of Excess Compound:** Weigh an excess amount of solid 4-Aminodeoxopteroic Acid into a glass vial. The key is to add enough compound to form a saturated solution with visible excess solid remaining after equilibration.
- **Addition of Solvent:** Add a precise volume of the desired buffer to the vial.
- **Equilibration:** Seal the vials and place them on an orbital shaker at a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a sufficient period to reach equilibrium. A common practice is to agitate for 24 to 48 hours.[\[12\]](#) It is advisable to take time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has reached a plateau.
- **Phase Separation:** After equilibration, allow the vials to stand to let the excess solid settle. Then, carefully withdraw a sample from the supernatant. It is crucial to separate the dissolved compound from the undissolved solid. This is typically achieved by centrifugation followed by filtration through a syringe filter.
- **Quantification:** Analyze the concentration of 4-Aminodeoxopteroic Acid in the clear filtrate using a validated analytical method, such as HPLC-UV or LC-MS/MS.[\[10\]](#)[\[15\]](#) A standard calibration curve must be prepared to ensure accurate quantification.

## Workflow Diagram



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Caption: Workflow for Thermodynamic Solubility Determination.

# High-Throughput Kinetic Solubility Assay

For earlier stages of research where numerous compounds need to be triaged, a kinetic solubility assay using nephelometry (light scattering) can be employed.<sup>[16]</sup>

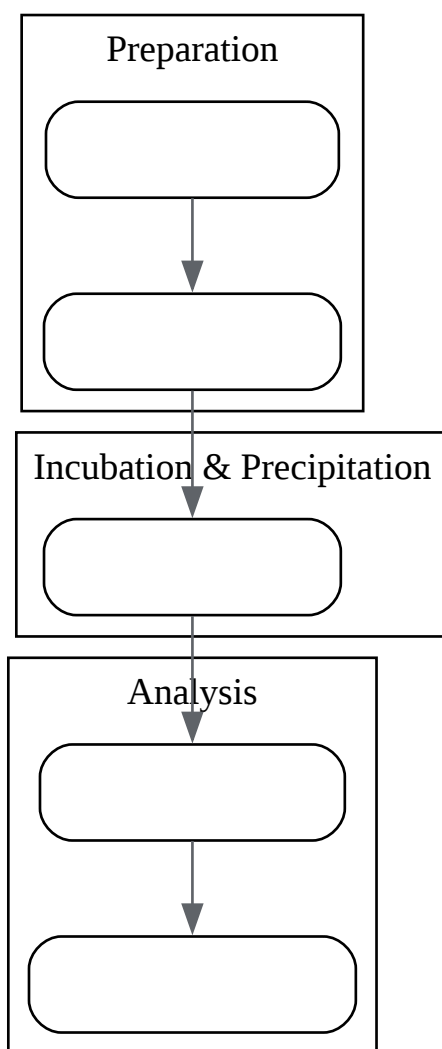
## Principle

A concentrated stock solution of the compound in DMSO is added to an aqueous buffer. If the compound's solubility limit is exceeded, it will precipitate out of solution, causing turbidity. The degree of turbidity, measured by a nephelometer, is proportional to the amount of insoluble material.

## Abbreviated Protocol

- **Stock Solution:** Prepare a high-concentration stock solution of 4-Aminodeoxopteroic Acid in 100% DMSO (e.g., 10 mM).
- **Serial Dilution:** In a microplate, perform serial dilutions of the DMSO stock solution into the aqueous buffer of choice.
- **Incubation:** Incubate the plate for a short period (e.g., 1-2 hours) at room temperature with gentle shaking.
- **Measurement:** Read the turbidity of each well using a laser nephelometer.
- **Data Analysis:** The kinetic solubility is determined as the concentration at which a significant increase in turbidity is observed compared to the baseline.

## Workflow Diagram



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Caption: Workflow for Kinetic Solubility Assay.

## Data Presentation and Interpretation

The results from the solubility experiments should be tabulated clearly. For 4-Aminodeoxopteroic Acid, it is essential to report the solubility at different pH values.

Table 1: Hypothetical Solubility Data for 4-Aminodeoxopteroic Acid

| Solvent/Buffer (at 25°C) | Thermodynamic Solubility (µg/mL) | Thermodynamic Solubility (µM) |
|--------------------------|----------------------------------|-------------------------------|
| Citrate Buffer, pH 3.0   | Experimental Value               | Calculated Value              |
| Acetate Buffer, pH 5.0   | Experimental Value               | Calculated Value              |
| PBS, pH 7.4              | Experimental Value               | Calculated Value              |
| Water                    | Experimental Value               | Calculated Value              |
| Ethanol                  | Experimental Value               | Calculated Value              |
| DMSO                     | Experimental Value               | Calculated Value              |

Qualitative solubility information for a structurally related compound, 4-[Methyl[(2-amino-4-hydroxypteridine)-6-ylmethyl]amino]benzoic acid, indicates it is slightly soluble in aqueous base and very slightly soluble in DMSO (when heated) and methanol.[17] This suggests that 4-Aminodeoxopteroic Acid is likely a poorly soluble compound in neutral aqueous and common organic solvents, and its solubility is expected to increase in basic conditions due to the deprotonation of the carboxylic acid group. The pteridine class of compounds, in general, exhibits low water solubility.[18]

## Conclusion

While quantitative solubility data for 4-Aminodeoxopteroic Acid (CAS 36093-85-3) is not currently available in public literature, this guide provides the necessary scientific framework and detailed experimental protocols for its determination. The shake-flask method is recommended for obtaining definitive thermodynamic solubility, which is crucial for formulation and development. The pH-dependent nature of this compound's solubility must be a central consideration in any experimental design. By following the methodologies outlined herein, researchers can generate high-quality, reliable solubility data to support their research and development objectives.

## References

- KM Pharma Solution Private Limited. (n.d.). MSDS - 4-Aminodeoxopteroic Acid.
- Sygnature Discovery. (n.d.). Aqueous solubility: Turbidimetric / Kinetic – Thermodynamic. Retrieved from [[Link](#)]

- Charnwood Discovery. (n.d.). Kinetic Solubility - In Vitro Assay. Retrieved from [\[Link\]](#)
- Alsenz, J., & Kansy, M. (2007). High throughput solubility measurement in drug discovery and development. *Advanced Drug Delivery Reviews*, 59(7), 546-567.
- Evotec. (n.d.). Thermodynamic Solubility Assay. Retrieved from [\[Link\]](#)
- Dissolution Technologies. (2015). Determination of Thermodynamic Solubility of Active Pharmaceutical Ingredients for Veterinary Species: A New USP General Chapter. Retrieved from [\[Link\]](#)
- BioDuro. (n.d.). ADME Solubility Assay. Retrieved from [\[Link\]](#)
- Bevan, C. D., & Lloyd, R. S. (2000). A High-Throughput Screening Method for the Determination of Aqueous Drug Solubility Using Laser Nephelometry in Microtiter Plates. *Analytical Chemistry*, 72(8), 1781-1787.
- CAS Common Chemistry. (n.d.). Monolinuron. Retrieved from [\[Link\]](#)
- Pharmaceutical Sciences. (2024). A Description on the Shake-Flask and Laser Monitoring-Based Techniques for Determination of the Drug's Solubility. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). 4-[Methyl[(2-amino-4-hydroxypteridine)-6-ylmethyl]amino]benzoic acid. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). 4-[Methyl[(2-amino-4-hydroxypteridine)-6-ylmethyl]amino]benzoic acid Chemical Property. Retrieved from [\[Link\]](#)
- Solubility of Things. (n.d.). Pteridine. Retrieved from [\[Link\]](#)
- SynZeal. (n.d.). 4-Aminodeoxypteroic Acid | 36093-85-3. Retrieved from [\[Link\]](#)

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- [2. downloads.regulations.gov](https://downloads.regulations.gov) [downloads.regulations.gov]
- [3. 4-Aminodeoxopteroic Acid | 36093-85-3 | SynZeal](https://synzeal.com) [synzeal.com]
- [4. 4-Aminodeoxopteroic Acid | LGC Standards](https://lgcstandards.com) [lgcstandards.com]
- [5. Shake-Flask Aqueous Solubility assay \(Kinetic solubility\)](https://protocols.io) [protocols.io]
- [6. pharmaexcipients.com](https://pharmaexcipients.com) [pharmaexcipients.com]
- [7. labtesting.wuxiapptec.com](https://labtesting.wuxiapptec.com) [labtesting.wuxiapptec.com]
- [8. sygnaturediscovery.com](https://sygnaturediscovery.com) [sygnaturediscovery.com]
- [9. In vitro solubility assays in drug discovery - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [10. evotec.com](https://evotec.com) [evotec.com]
- [11. dissolutiontech.com](https://dissolutiontech.com) [dissolutiontech.com]
- [12. ps.tbzmed.ac.ir](https://ps.tbzmed.ac.ir) [ps.tbzmed.ac.ir]
- [13. enamine.net](https://enamine.net) [enamine.net]
- [14. charnwooddiscovery.com](https://charnwooddiscovery.com) [charnwooddiscovery.com]
- [15. ADME Solubility Assay-BioDuro-Global CRDMO, Rooted in Science](https://bioduro.com) [bioduro.com]
- [16. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [17. 4-\[Methyl\[\(2-amino-4-hydroxypteridine\)-6-ylmethyl\]amino\]benzoic acid | lookchem](https://lookchem.com) [lookchem.com]
- [18. solubilityofthings.com](https://solubilityofthings.com) [solubilityofthings.com]
- To cite this document: BenchChem. ["CAS number 36093-85-3 solubility data"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010747/docs#cas-number-36093-85-3-solubility-data]

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